

# A Technical Guide to the Natural Isotopes and Radioactive Decay of Cadmium

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the natural isotopes of cadmium and their radioactive decay properties. The information is intended to serve as a core resource for researchers, scientists, and professionals in drug development who require detailed data on this element.

## Natural Isotopes of Cadmium

Cadmium (Cd), with the atomic number 48, is composed of eight naturally occurring isotopes. Among these, three are considered stable, while two are radioactive, and three others are theoretically capable of decay, though this has not been observed under laboratory conditions. [1][2][3] The stable isotopes are  $^{110}\text{Cd}$ ,  $^{111}\text{Cd}$ , and  $^{112}\text{Cd}$ . [1][2]

The two naturally occurring radioactive isotopes are  $^{113}\text{Cd}$  and  $^{116}\text{Cd}$ . [1][2][3]  $^{113}\text{Cd}$  undergoes beta decay, while  $^{116}\text{Cd}$  undergoes double beta decay. [1][2][3] The isotopes  $^{106}\text{Cd}$ ,  $^{108}\text{Cd}$ , and  $^{114}\text{Cd}$  are also found in nature and are predicted to be radioactive, but their decay has not yet been experimentally confirmed; only lower limits for their half-lives have been established. [1][2][3] For isotopes lighter than the most abundant stable isotope,  $^{112}\text{Cd}$ , the primary mode of decay is electron capture, resulting in isotopes of silver (Ag). [3][4] For isotopes heavier than  $^{112}\text{Cd}$ , the predominant decay mode is beta emission, leading to the formation of indium (In) isotopes. [3][4]

The known isotopes of cadmium span a range of mass numbers from 95 to 132.<sup>[3]</sup> Beyond the naturally occurring isotopes, a number of artificial radioactive isotopes of cadmium have been synthesized. The most long-lived of these are  $^{109}\text{Cd}$ , with a half-life of 461.3 days, and  $^{115}\text{Cd}$ , with a half-life of 53.46 hours.<sup>[3]</sup> Cadmium also possesses several known metastable states, with  $^{113\text{m}}\text{Cd}$  (half-life of 13.9 years) and  $^{115\text{m}}\text{Cd}$  (half-life of 44.6 days) being the most stable.<sup>[3]</sup>

## Quantitative Data of Cadmium Isotopes

The following table summarizes the key properties of the known natural and major radioactive isotopes of cadmium.

Isotope	Natural Abundance (%) <sup>[1]</sup>	Half-Life <sup>[1][3]</sup>	Decay Mode <sup>[1][3]</sup>	Decay Product(s) <sup>[3]</sup>
<sup>106</sup> Cd	1.25	Stable (Theoretically capable of Double Electron Capture)	-	-
<sup>108</sup> Cd	0.89	Stable (Theoretically capable of Double Electron Capture)	-	-
<sup>109</sup> Cd	Synthetic	461.3 days	Electron Capture (ε)	<sup>109</sup> Ag
<sup>110</sup> Cd	12.5	Stable	-	-
<sup>111</sup> Cd	12.8	Stable	-	-
<sup>112</sup> Cd	24.1	Stable	-	-
<sup>113</sup> Cd	12.2	8.04 x 10 <sup>15</sup> years	Beta Decay (β <sup>-</sup> )	<sup>113</sup> In
<sup>113m</sup> Cd	Synthetic	13.9 years	Isomeric Transition (IT), Beta Decay (β <sup>-</sup> )	<sup>113</sup> Cd, <sup>113</sup> In
<sup>114</sup> Cd	28.8	Stable (Theoretically capable of Double Beta Decay)	-	-
<sup>115</sup> Cd	Synthetic	53.46 hours	Beta Decay (β <sup>-</sup> )	<sup>115</sup> In
<sup>115m</sup> Cd	Synthetic	44.6 days	Isomeric Transition (IT), Beta Decay (β <sup>-</sup> )	<sup>115</sup> Cd, <sup>115</sup> In

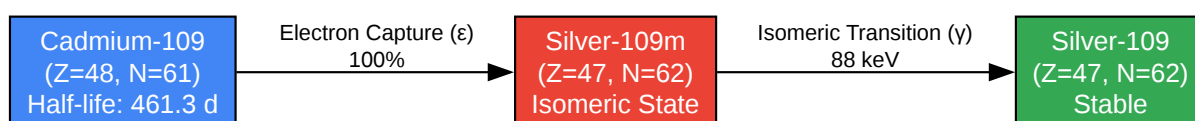
$^{116}\text{Cd}$	7.51	$2.69 \times 10^{19}$ years	Double Beta Decay ( $\beta^-\beta^-$ )	$^{116}\text{Sn}$
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## Radioactive Decay of Cadmium Isotopes

The radioactive decay of cadmium isotopes is a key area of study in nuclear physics and has applications in various scientific fields. The decay modes and half-lives of these isotopes provide valuable information about nuclear structure and stability.

### Decay Pathway of Cadmium-109

Cadmium-109 is a synthetic radioisotope that decays exclusively by electron capture to an isomeric state of silver-109 ( $^{109\text{m}}\text{Ag}$ ).<sup>[2]</sup> This process involves the capture of an inner orbital electron by the nucleus, which transforms a proton into a neutron.<sup>[2]</sup> The resulting  $^{109\text{m}}\text{Ag}$  nucleus then transitions to its ground state through the emission of an 88 keV gamma ray.<sup>[2]</sup>

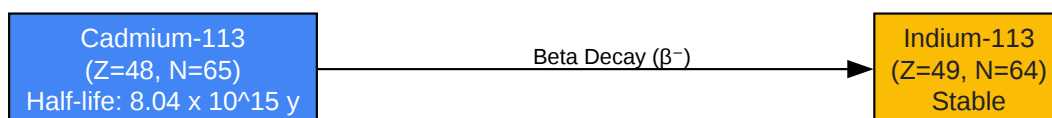


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Decay scheme of Cadmium-109.

## Decay Pathway of Cadmium-113

The naturally occurring radioactive isotope Cadmium-113 undergoes beta decay to Indium-113. This is a fourth-forbidden non-unique beta decay, which is reflected in its extremely long half-life.[5]

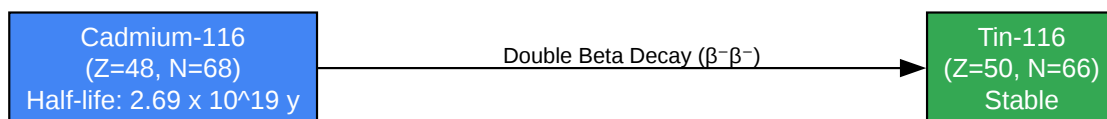


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Decay scheme of Cadmium-113.

## Decay Pathway of Cadmium-116

Cadmium-116 is another naturally occurring radioactive isotope that decays via two-neutrino double beta decay to Tin-116 ( $^{116}\text{Sn}$ ). [4] This is a rare nuclear decay process where two neutrons are simultaneously converted into two protons, with the emission of two electrons and two antineutrinos.



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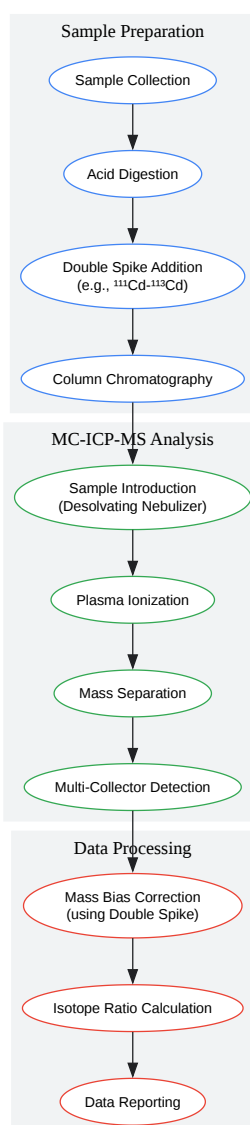
Decay scheme of Cadmium-116.

## Experimental Protocols for Cadmium Isotope Analysis

The precise measurement of cadmium isotope ratios is crucial for various applications, including environmental monitoring, geological dating, and biomedical research. The primary technique for high-precision isotope analysis is Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

### General Experimental Workflow for MC-ICP-MS Analysis

The following provides a generalized workflow for the analysis of cadmium isotopes using MC-ICP-MS. Specific parameters may vary depending on the sample matrix and instrumentation.



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Generalized workflow for cadmium isotope analysis.

## Detailed Methodologies

Sample Preparation:

- **Sample Digestion:** Solid samples are typically digested using a mixture of high-purity nitric acid (HNO<sub>3</sub>) and hydrochloric acid (HCl) to bring the cadmium into an aqueous solution.
- **Double Spike Addition:** A "double spike," a solution containing two enriched isotopes of cadmium (e.g., <sup>111</sup>Cd and <sup>113</sup>Cd) in a known ratio, is added to the sample.[6] This allows for

the correction of instrumental mass fractionation, which is a critical step for achieving high-precision measurements.

- **Cadmium Purification:** The cadmium is then separated from the sample matrix using anion exchange chromatography.<sup>[6][7]</sup> This is essential to remove other elements that could cause isobaric interferences (i.e., isotopes of other elements with the same mass as a cadmium isotope).

#### MC-ICP-MS Analysis:

- **Sample Introduction:** The purified sample solution is introduced into the ICP-MS instrument, typically using a desolvating nebulizer system, which helps to reduce solvent-related interferences and enhance sensitivity.<sup>[6]</sup>
- **Ionization:** The sample is passed through a high-temperature argon plasma, which ionizes the cadmium atoms.
- **Mass Separation:** The ions are then accelerated and passed through a magnetic field, which separates them based on their mass-to-charge ratio.
- **Detection:** The separated ion beams are simultaneously measured by a series of detectors (Faraday cups), allowing for the precise determination of the isotope ratios.

#### Data Processing:

- **Mass Bias Correction:** The measured isotope ratios are corrected for instrumental mass bias using the known ratio of the double spike isotopes.
- **Isotope Ratio Calculation:** The corrected isotope ratios are then calculated and are often expressed in delta ( $\delta$ ) notation relative to a standard reference material.

This technical guide provides a foundational understanding of the natural isotopes and radioactive decay of cadmium. For more specific experimental details and applications, researchers are encouraged to consult the cited literature and instrument-specific manuals.



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- To cite this document: BenchChem. [A Technical Guide to the Natural Isotopes and Radioactive Decay of Cadmium]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15196845#natural-isotopes-and-radioactive-decay-of-cadmium>]

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